

Technical Support Center: Enhancing Water Resistance in Sunscreen Formulations with Octocrylene

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Compound of Interest

Compound Name: Octocrylene

Cat. No.: B1203250

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered when improving the water resistance of sunscreen formulations containing **octocrylene**.

Troubleshooting Guide

This guide addresses specific issues that may arise during the formulation and testing of water-resistant sunscreens containing **octocrylene**.

Problem	Potential Cause	Suggested Solution
Poor Water Resistance (Low SPF Retention Post-Immersion)	Inadequate film formation on the skin.	Incorporate or increase the concentration of film-forming polymers such as PVP/Eicosene Copolymer, Acrylates Copolymer, or VP/Hexadecene Copolymer. These create a hydrophobic layer that repels water.[1]
High concentration of hydrophilic ingredients or high HLB (Hydrophilic-Lipophilic Balance) emulsifiers.	Minimize the use of water-soluble components like polyols and opt for emulsifiers with a lower HLB. Surfactant-free, sterically-stabilized emulsions can also improve inherent wash resistance.[2]	
Incompatible formulation components.	Ensure all components in the oil phase are fully solubilized. Octocrylene is an excellent solubilizer for other crystalline UV filters like Avobenzone, which can help maintain a uniform film.[3]	
Product Becomes Grainy or Separates	Crystallization of UV filters.	Octocrylene helps to stabilize other photo-unstable UV filters and keep them solubilized.[3] Ensure sufficient oil phase and consider running a cold stability test (-15°C) on the oil phase to check for potential crystallization.[2]
Incompatibility between polymers and other formulation components.	When using polymers like polyethylene or C20-40 alcohols to build viscosity in the oil phase, the addition of a	

	stabilizing agent like C20-40 pareth-40 at an optimal ratio (e.g., 1 part to 10 parts polymer) can prevent graininess and separation.[4]	
High Viscosity and Poor Spreadability	Excessive concentration of viscosity-building polymers.	Reduce the concentration of high-viscosity polymers. For polymers like polyethylene and C20-40 alcohols, use levels of 3% or less are recommended to avoid an overly thick consistency.[4]
Sticky or Greasy Skin Feel	High concentration of film-forming polymers or heavy emollients.	Balance performance with sensory attributes. Consider using lighter, volatile solvents like ethanol (at limited concentrations) which can also reduce the need for high levels of emulsifiers.[5] Certain polymers, such as polyurethane-34, can provide water resistance with a non-greasy, non-sticky feel.[5]
Inconsistent In Vitro Test Results	Variability in the substrate or testing conditions.	Use a standardized substrate like polymethyl methacrylate (PMMA) plates.[6] Ensure consistent sample application (e.g., 1.3 mg/cm ²), drying time, water temperature (e.g., 29-34°C), and agitation during immersion to ensure reproducibility.[7][8]
Film rearrangement during immersion.	Immersion can sometimes cause the sunscreen film to rearrange, which may alter UV	

absorbance without a loss of active ingredients, potentially leading to atypical results like an increase in SPF.[9] Careful and consistent application and drying procedures are crucial.

Frequently Asked Questions (FAQs)

Formulation Strategy

Q1: How does **octocrylene** contribute to the water resistance of a sunscreen formulation?

A1: **Octocrylene** is an oil-soluble and hydrophobic (water-repelling) organic UV filter.[10] Its inherent properties help to create a more water-resistant film on the skin. It is also an excellent solubilizer for other solid UV filters, which helps to maintain a uniform and stable film upon application.[11]

Q2: What are the most effective types of ingredients to combine with **octocrylene** for enhanced water resistance?

A2: Film-forming polymers are critical for boosting water resistance.[2] These include synthetic polymers like PVP/Eicosene Copolymer and Acrylates Copolymer, which form a flexible, hydrophobic film on the skin that adheres well and resists being washed off.[1][12] Waxes and silicones can also contribute to the formulation's water repellency.

Q3: Can I create a water-resistant sunscreen without using additional polymers?

A3: While challenging, it is possible. Strategies include formulating a fully anhydrous (water-free) product or creating a water-in-oil (W/O) emulsion.[5] W/O emulsions have an external oil phase, which naturally provides better water resistance than oil-in-water (O/W) systems. However, adding film-forming polymers is the most common and generally most effective strategy.[5]

Q4: My formulation shows good static SPF but fails after water immersion. What should I look at first?

A4: The first thing to evaluate is your water-resistance technology. If you are not using a film-forming polymer, you will likely need to add one. If you are already using one, consider increasing its concentration or trying a different type of polymer. Also, review your emulsifier system; high HLB emulsifiers can promote wash-off. Minimizing water-soluble ingredients is also beneficial.[\[2\]](#)

Testing and Regulation

Q5: What is the difference between "water-resistant" and "very water-resistant"?

A5: These terms are defined by regulatory bodies like the FDA. A sunscreen is "water-resistant" if it maintains its SPF level after 40 minutes of water immersion. It is considered "very water-resistant" if it maintains its SPF level after 80 minutes of immersion.[\[13\]](#)

Q6: What is the standard in vivo test for water resistance?

A6: The standard in vivo test involves applying the sunscreen to human subjects, who then immerse themselves in water for a specified period (e.g., two 20-minute sessions for "water-resistant" claims).[\[14\]](#) After the immersion period, the SPF is re-evaluated by exposing the skin to a solar simulator and assessing the minimal erythema dose (MED).[\[15\]](#)

Q7: Can I use an in vitro method to screen my formulations for water resistance?

A7: Yes, in vitro methods are excellent for screening formulations before conducting more expensive and time-consuming in vivo studies.[\[6\]](#)[\[16\]](#) A common method involves applying the sunscreen to a substrate like a PMMA plate, measuring its initial UV absorbance (or in vitro SPF), immersing the plate in water with controlled agitation, and then re-measuring the absorbance to calculate the percentage of SPF retention.[\[7\]](#)[\[16\]](#) A retention of over 50% is generally considered water-resistant.[\[6\]](#)

Data Presentation: Performance of Water-Resistant Agents

The following tables summarize quantitative data on the effect of different polymers on SPF and water resistance in sunscreen formulations.

Table 1: In Vitro SPF Enhancement and Water Resistance of Various Polymers

Base formula is a broad-spectrum sunscreen. Polymers were added at a 2% concentration.

Polymer	Initial SPF	SPF After Immersion
Base Formula (No Polymer)	25.0	5.0
Polymer A (C30-38 Olefin/Isopropyl Maleate/MA Copolymer)	35.0	30.0
Polymer B (Polyethylene)	45.0	10.0
Polymer C (C20-40 Alcohols)	40.0	8.0
Polymer D (PVP/Eicosene Copolymer)	30.0	10.0
Data sourced from Aston Chemicals.[4]		

Table 2: In Vivo SPF Retention with Alkylated PVP Polymers

Base formula is an O/W emulsion with a lamellar gel structuring system. Polymers were added at a 1% concentration. Testing was conducted according to the FDA's 80-minute immersion protocol.

Formulation	Description	In Vivo SPF Retention (%)
A	3% Lamellar Gel System	25.4%
B	5% Lamellar Gel System	33.3%
C	3% Lamellar Gel + PVP/Hexadecene Copolymer	55.8%
D	3% Lamellar Gel + PVP/Eicosene Copolymer	61.1%
E	3% Lamellar Gel + Tricontanyl PVP	61.5%
Data sourced from Cosmetics & Toiletries.[16]		

Experimental Protocols

In Vitro Water Resistance Screening Protocol

This protocol provides a method for the relative comparison of water resistance between different sunscreen formulations in a laboratory setting.

1. Materials and Equipment:

- Substrate: Polymethyl methacrylate (PMMA) plates (e.g., 6µm roughness).[7]
- UV-VIS Spectrophotometer with an integrating sphere (e.g., Labsphere UV-2000S).[7]
- Analytical balance.
- Water bath with temperature control and agitation (e.g., Sotax dissolution apparatus).[7]
- Pipette or syringe for sample application.
- Drying oven or controlled environment chamber.

2. Sample Preparation:

- Weigh a clean PMMA plate.
- Apply the sunscreen formulation evenly to the plate at a concentration of 1.3 mg/cm².^[7] Use a gloved finger to spread the product with light pressure.
- Allow the plates to dry in a dark place at room temperature for at least 15-30 minutes to allow for film formation.^[7]

3. Pre-Immersion Analysis:

- Mount the sample plate in the spectrophotometer.
- Measure the initial UV absorbance across the UV spectrum (290-400 nm).
- Calculate the initial in vitro SPF value based on the absorbance data. Record this as the "Pre-Immersion SPF."

4. Immersion Procedure:

- Place the sample plate into a holder and immerse it completely in a water bath filled with distilled or osmosed water.^[6]
- Set the water temperature to approximately 34°C and the agitation speed to a constant, gentle rate (e.g., 15 rpm).^[7]
- Immerse the plate for the desired time period (e.g., 40 minutes for "water-resistant" or 80 minutes for "very water-resistant").

5. Post-Immersion Analysis:

- Carefully remove the plate from the water bath, avoiding disturbance to the remaining sunscreen film.
- Allow the plate to air dry completely in an oven at 35°C for two hours.^[7]
- Re-measure the UV absorbance and calculate the post-immersion in vitro SPF in the same manner as the pre-immersion analysis. Record this as "Post-Immersion SPF."

6. Calculation of SPF Retention:

- Calculate the percentage of SPF retention using the following formula: $\% \text{ SPF Retention} = (\text{Post-Immersion SPF} / \text{Pre-Immersion SPF}) * 100$

In Vivo Water Resistance Testing Protocol (Summary)

This is a summary of the typical in vivo protocol based on FDA and ISO standards. This test must be conducted under strict ethical guidelines and in a specialized clinical testing facility.

1. Subject Selection:

- Recruit a panel of at least 10 healthy adult volunteers with skin types that are prone to sunburn (Fitzpatrick skin types I, II, III).[\[14\]](#)

2. Baseline MED Determination:

- Determine each subject's Minimal Erythema Dose (MED) on an unprotected area of their back by exposing small sub-sites to a series of increasing UV doses from a solar simulator. [\[14\]](#) The MED is the smallest UV dose that produces perceptible redness 16-24 hours after exposure.

3. Product Application:

- Apply the test sunscreen formulation at a precise, uniform concentration of 2.0 mg/cm² to a designated area on the subject's back (typically at least 30 cm²).[\[14\]](#)
- Allow the sunscreen to dry for at least 15 minutes before any procedures begin.

4. Water Immersion:

- Subjects immerse the test area in a temperature-controlled (e.g., 23-32°C) whirlpool or spa for a series of timed sessions.[\[14\]](#)
 - Water-Resistant (40 min): Two 20-minute immersion periods with a 15-minute rest period in between.

- Very Water-Resistant (80 min): Four 20-minute immersion periods with 15-minute rest periods in between.

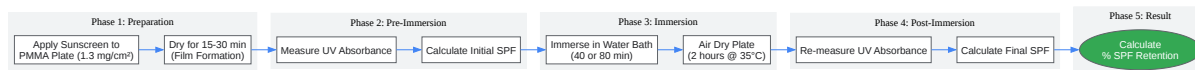
5. Post-Immersion SPF Determination:

- After the final immersion period, the test area is allowed to air dry without toweling.
- A series of increasing UV doses, based on the product's expected SPF, is administered to the sunscreen-protected area.
- 16-24 hours later, the skin is evaluated to determine the MED on the protected skin (MEDp).

6. SPF Calculation:

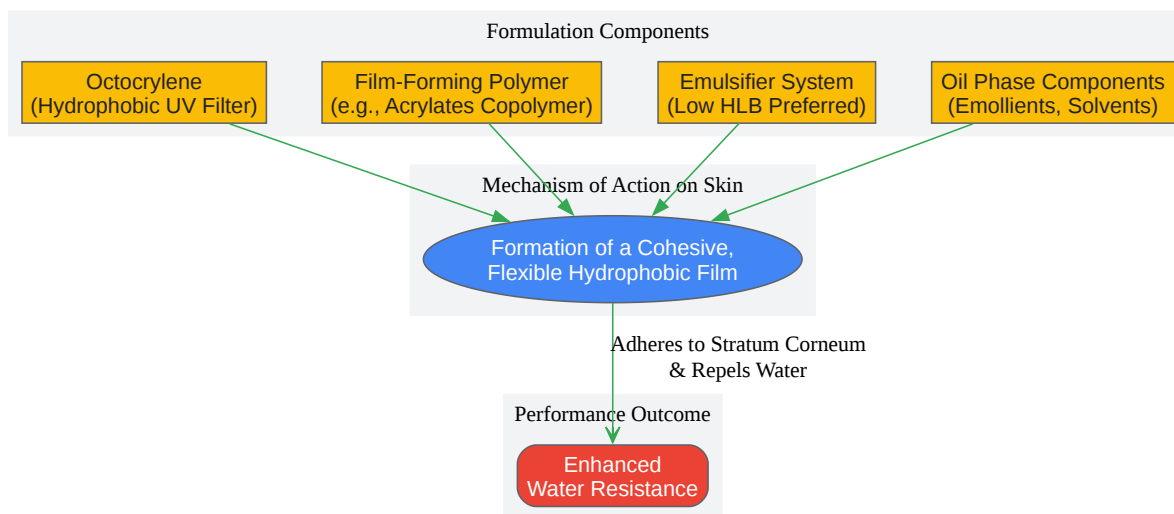
- The SPF is calculated for each subject as the ratio of the MED on protected skin to the MED on unprotected skin: $SPF = MED_p / MED_u$

Visualizations



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Caption: In Vitro Water Resistance Testing Workflow.



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Caption: Key Components for Water Resistance.

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